

# O-Acetyl-L-Tyrosine solubility issues in neutral pH buffers.

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: O-ACETYL-L-TYROSINE

Cat. No.: B1583542

[Get Quote](#)

## Technical Support Center: O-Acetyl-L-Tyrosine

A Guide for Researchers, Scientists, and Drug Development Professionals on Overcoming Solubility Challenges in Neutral pH Buffers

## Understanding the Molecule: The Root of the Solubility Problem

**O-Acetyl-L-Tyrosine** is a chemically modified form of the amino acid L-Tyrosine. The core challenge with its use stems from the properties of its parent molecule, L-Tyrosine, which has notoriously low water solubility at a neutral pH (around 0.45 mg/mL).<sup>[1]</sup> Acetylation of the phenolic hydroxyl group (O-acetylation) is a strategy employed to enhance solubility.<sup>[2]</sup>

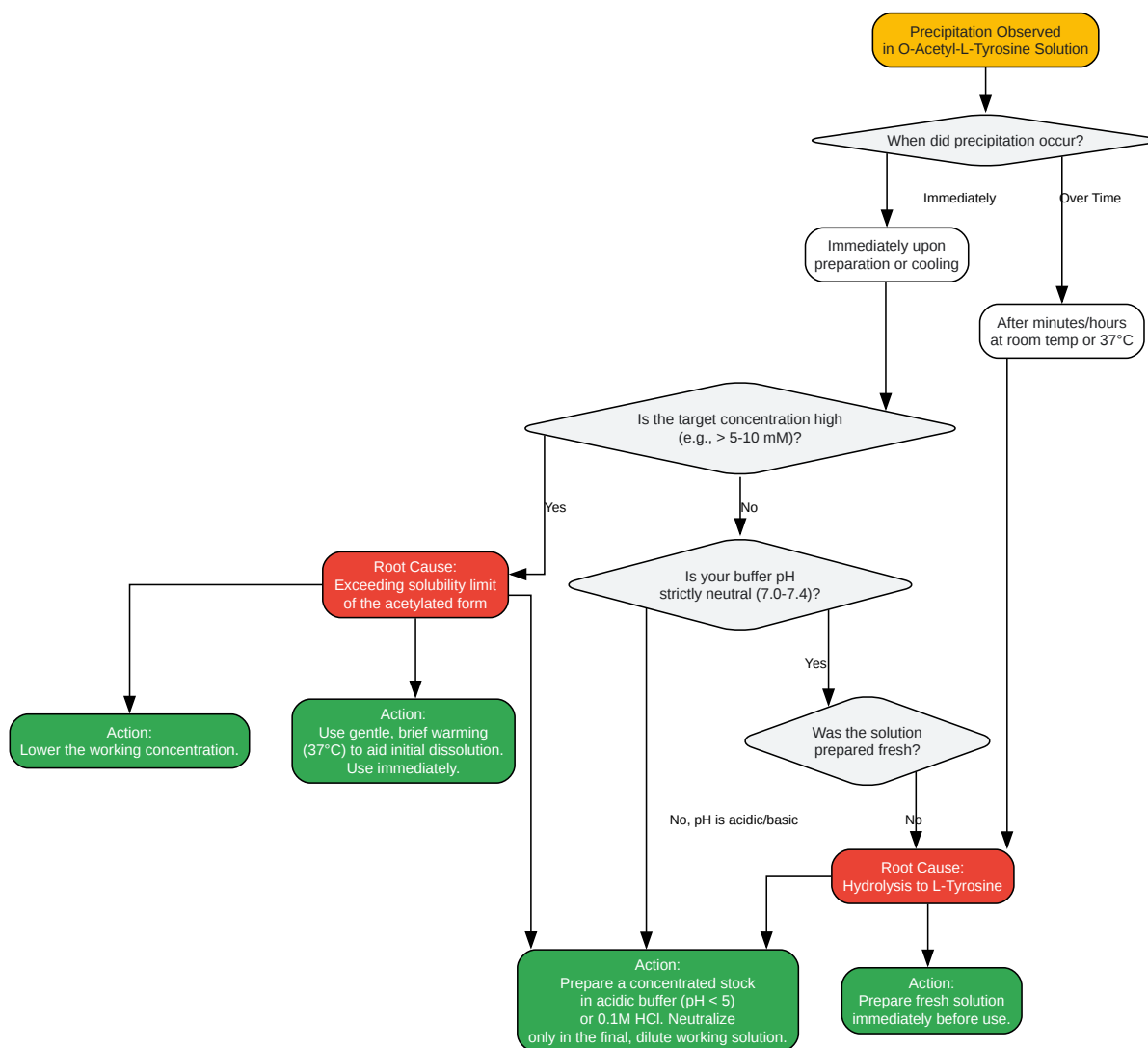
However, this modification introduces a new challenge: the O-acetyl ester linkage is susceptible to hydrolysis, especially in aqueous buffers. This hydrolysis reaction regenerates the poorly soluble L-Tyrosine, which can then precipitate out of solution over time, leading to inaccurate concentrations and failed experiments. Understanding this dynamic is the first step in successful troubleshooting.

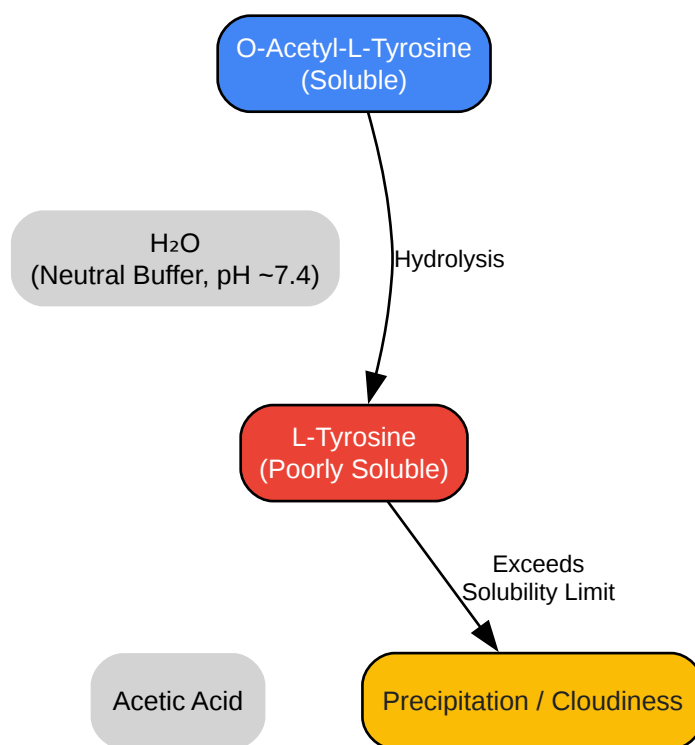
Diagram 1: Chemical Structures

N-Acetyl-L-Tyrosine (NALT)

O-Acetyl-L-Tyrosine

L-Tyrosine





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. L-Tyrosine | C<sub>9</sub>H<sub>11</sub>NO<sub>3</sub> | CID 6057 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [O-Acetyl-L-Tyrosine solubility issues in neutral pH buffers.]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583542#o-acetyl-l-tyrosine-solubility-issues-in-neutral-ph-buffers]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)